

1-Azido-2-bromoethane safety handling precautions

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Compound Focus: 1-Azido-2-bromoethane

CAS No.: 19263-22-0

Cat. No.: S2994680

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Chemical Identity and Hazard Overview

1-Azido-2-bromoethane (CAS# 19263-22-0) is a halogenated azide compound with the molecular formula $C_2H_4BrN_3$ [1] [2]. The simultaneous presence of an azido group ($-N_3$) and a bromo group ($-Br$) makes it a highly reactive molecule, primarily used as an intermediate in organic synthesis and heterocycle chemistry [2].

The table below summarizes its key identifiers:

Property	Description
Common Name	1-Azido-2-bromoethane [1]
CAS Number	19263-22-0 [1] [2]
Molecular Formula	$C_2H_4BrN_3$ [1] [2]
Molecular Weight	149.98 g/mol [1] [2]
SMILES	<chem>C(CBr)N=[N+]=[N-]</chem> [2]
IUPAC Name	1-azido-2-bromoethane [2]

Primary Safety Considerations

While a specific safety data sheet (MSDS) was not located, the primary hazards are inferred from its functional groups and chemical class.

- **Instability and Shock Sensitivity:** Organic azides, as a class of compounds, are known to be **thermally unstable and shock-sensitive**. They can decompose violently, especially upon heating, grinding, or shock [2].
- **High Reactivity:** The molecule is highly reactive. The bromide is a good leaving group, making the compound susceptible to nucleophilic substitution (S_N2) reactions. The azide group can participate in cycloaddition reactions [2].
- **Toxic Decomposition Products:** Upon decomposition, toxic fumes may be released, including nitrogen oxides (NO_x) and potentially hydrogen bromide (HBr) [2].
- **Analogous Toxicity Data:** Although no direct data was found for this specific compound, a structurally related chemical, **1,2-dibromoethane**, is a confirmed carcinogen in animal studies [3]. This underscores the need for extreme caution when handling brominated alkane derivatives.

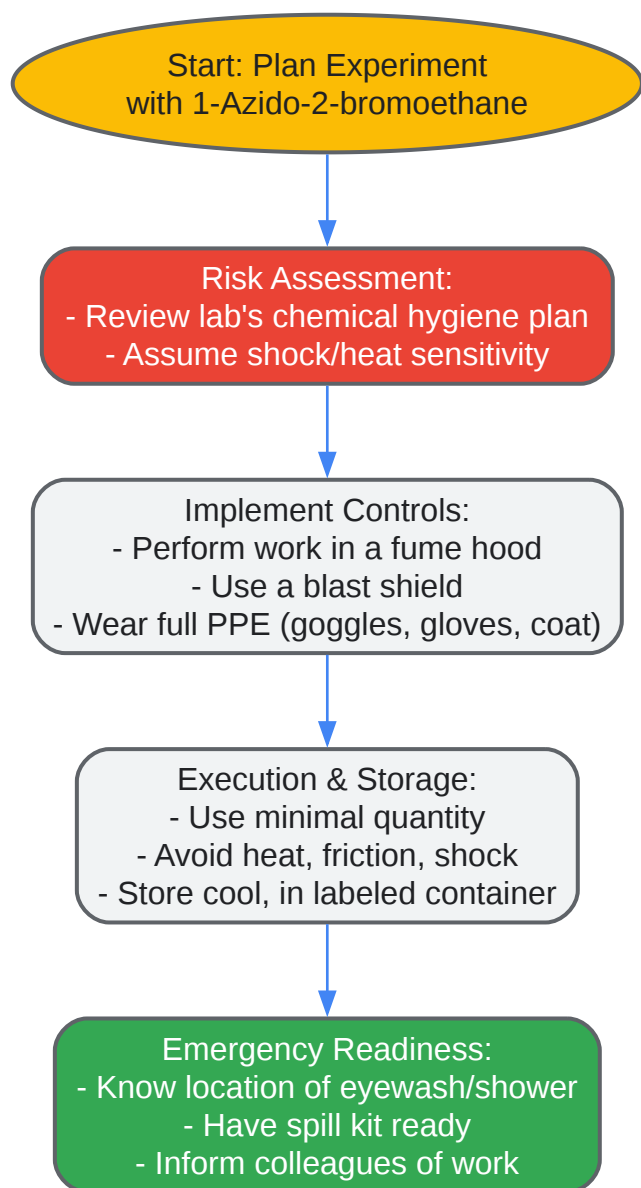
Recommended Safety Handling Precautions

The following precautions are based on general best practices for handling reactive and energetic compounds like organic azides.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including:
 - Safety goggles or a face shield.
 - Chemical-resistant gloves (e.g., nitrile or neoprene).
 - A lab coat or protective apron.
 - Work behind a **shatterproof blast shield** is strongly recommended, especially when handling larger quantities.
- **Engineering Controls:** Perform all manipulations in a properly functioning **fume hood** to ensure adequate ventilation and protect against inhalation hazards and overpressure in case of a reaction.
- **Storage:** Store in a cool, dry, and well-ventilated area, away from heat, sparks, and direct sunlight. Keep containers tightly sealed. It is often recommended to store small, lab-scale quantities of organic azides in a refrigerator specifically rated for flammable/chemical storage, but always consult specific stability data if available.
- **Handling:**
 - **Avoid Contamination:** Use only non-metallic, clean spatulas (e.g., Teflon or plastic) to avoid friction or shock.
 - **Start Small:** When running new reactions, use the smallest possible quantities to minimize risk.

- **No Heating:** Do not heat this compound without a thorough understanding of its thermal stability.

The workflow below outlines the core safety decision process for handling this chemical.



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Emergency and First Aid Procedures

- **Inhalation:** Immediately move the affected person to fresh air.

- **Skin Contact:** Remove contaminated clothing and rinse the affected skin thoroughly with copious amounts of water for at least 15 minutes.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- **Spill Management:** For small spills, only trained personnel should don full PPE and carefully cover the spill with an appropriate absorbent material. Dampen with water to avoid creating dust, but be cautious of potential reactivity with water. Contaminated absorbent should be treated as hazardous waste.

Regulatory and Additional Information

No official Permissible Exposure Limit (PEL) from OSHA or Threshold Limit Value (TLV) from ACGIH was found specifically for **1-azido-2-bromoethane** in the search results [4] [5]. Due to this lack of specific regulatory data, adherence to the general safety principles for reactive azides is critical.

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References

1. 1-azido-2-bromoethane | CAS#:19263-22-0 [chemsrc.com]
2. Buy 1-Azido-2-bromoethane | 19263-22-0 [smolecule.com]
3. Bioassay of 1,2-dibromoethane for possible carcinogenicity [pubmed.ncbi.nlm.nih.gov]
4. Permissible Exposure Limits – OSHA Annotated Table Z-1 [osha.gov]
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